

Quantifying Indapamide in biological matrices using Indapamide-13C-d3

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Compound of Interest

Compound Name: Indapamide-13C-d3

Cat. No.: B10823225

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Application Note: High-Sensitivity Quantification of Indapamide in Human Plasma via LC-MS/MS using **Indapamide-13C-d3**

Abstract & Scope

This protocol details the quantification of Indapamide, a thiazide-like diuretic, in human plasma using **Indapamide-13C-d3** as a stable isotope-labeled internal standard (SIL-IS).[1][2] While traditional methods often use structural analogs (e.g., glibenclamide) or simple deuterated standards (Indapamide-d3), this guide prioritizes **Indapamide-13C-d3**. [1] The inclusion of Carbon-13 coupled with deuterium on the methyl moiety provides superior isotopic stability and eliminates the risk of deuterium-hydrogen exchange (D/H exchange) during extraction and storage, ensuring maximum regulatory compliance (FDA/EMA).[1]

Target Sensitivity (LLOQ): 0.1 – 0.5 ng/mL Linear Range: 0.5 – 100 ng/mL Matrix: Human Plasma (K2EDTA or Lithium Heparin)[1]

Scientific Rationale & Mechanism

Why Indapamide-13C-d3?

Indapamide is a low-dose therapeutic (typically 1.5–2.5 mg), resulting in low

values (~20–50 ng/mL).[1] Accurate quantification at the elimination phase requires high sensitivity.

- Co-elution: The SIL-IS co-elutes with the analyte, perfectly compensating for matrix effects (ion suppression/enhancement) caused by phospholipids at the specific retention time.
- Mass Shift (+4 Da): The specific labeling on the methyl group of the indoline ring (and) creates a +4 Da shift.[3] This prevents "cross-talk" (isotopic contribution) from the analyte to the IS channel, which can occur with single-deuterium labels.[1]
- Stability: Deuterium on exchangeable positions (like -NH or -OH) can be lost in aqueous acidic buffers.[1] The methyl-group label in **Indapamide-13C-d3** is non-exchangeable, ensuring the internal standard concentration remains constant throughout the extraction.[1]

Analytical Strategy

We utilize Positive Electrospray Ionization (ESI+).[1][4] Although Indapamide has acidic sulfonamide groups (suitable for ESI-), ESI+ often yields better signal-to-noise ratios on modern triple quadrupoles due to the protonation of the amide/indoline nitrogen.[1]

Materials & Reagents

Reagent	Grade/Specification	Notes
Indapamide	Reference Standard (>99%)	Analyte
Indapamide-13C-d3	SIL-IS (>98% isotopic purity)	Label: 2-methyl-
Acetonitrile (ACN)	LC-MS Grade	Organic Modifier
Ammonium Acetate	LC-MS Grade	Buffer
Formic Acid	Optima/LC-MS Grade	pH Modifier
Ethyl Acetate	HPLC Grade	Extraction Solvent
Human Plasma	Drug-free	Blank Matrix

Instrumentation & Conditions

LC System: UPLC/UHPLC (e.g., Waters Acquity or Agilent 1290) MS System: Triple Quadrupole (e.g., Sciex 6500+ or Waters Xevo TQ-XS)[1]

Mass Spectrometry Parameters (MRM)

Source: ESI Positive (ngcontent-ng-c3932382896="" _nghost-ng-c706637299="" class="inline ng-star-inserted">

) Spray Voltage:[1] 4500 V (Typical) Temperature:[1] 500°C[1]

Compound	Precursor ()	Product ()	Role	Collision Energy (V)	Label Retention
Indapamide	366.1	132.1	Quantifier	30	No (Benzamide part)
Indapamide	366.1	189.1	Qualifier	22	Yes (Indoline part)
Indapamide-13C-d3	370.1	132.1	IS Quant	30	No (Label lost*)
Indapamide-13C-d3	370.1	193.1	IS Qual	22	Yes (Label kept)

Note on IS Transition: The primary fragment (132.1, chlorobenzamide moiety) does not contain the methyl label. Therefore, the IS transition is 370.1

132.1. The mass differentiation occurs solely at Q1 (Precursor). This is valid and standard, provided Q1 resolution is unit-mass or better.

Chromatography[5][6][7]

- Column: C18, 2.1 x 50 mm, 1.7 µm (e.g., Acquity BEH C18 or Phenomenex Kinetex).[1]
- Mobile Phase A: 5 mM Ammonium Acetate + 0.1% Formic Acid in Water.

- Mobile Phase B: Acetonitrile (100%).[\[1\]](#)
- Flow Rate: 0.4 mL/min.

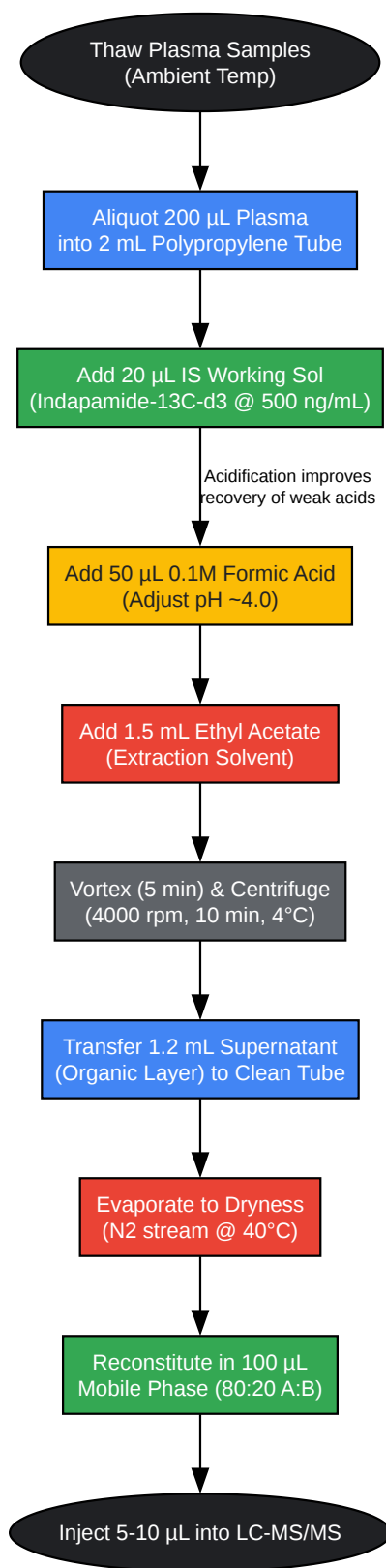
Gradient Table:

- 0.0 min: 10% B (Load)
- 0.5 min: 10% B
- 2.5 min: 90% B (Elute)
- 3.0 min: 90% B (Wash)
- 3.1 min: 10% B (Re-equilibrate)
- 4.5 min: Stop

Sample Preparation Protocol (Liquid-Liquid Extraction)

Liquid-Liquid Extraction (LLE) is selected over Protein Precipitation (PPT) to minimize phospholipid carryover and maximize sensitivity.[\[1\]](#)

Workflow Diagram



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Caption: Step-by-step Liquid-Liquid Extraction (LLE) workflow for isolating Indapamide from plasma.

Detailed Steps

- Aliquot: Transfer 200 μ L of patient plasma into a 2 mL tube.
- IS Addition: Spike 20 μ L of **Indapamide-13C-d3** working solution. Vortex briefly.
- Acidification: Add 50 μ L of 0.1M Formic Acid or Acetate Buffer (pH 4.0). Rationale: Indapamide is a weak acid; lowering pH suppresses ionization, making it more hydrophobic and improving partitioning into the organic solvent.
- Extraction: Add 1.5 mL Ethyl Acetate. (Alternative: MTBE).^{[1][4]}
- Separation: Vortex for 5 minutes (high speed). Centrifuge at 4000 x g for 10 minutes at 4°C.
- Transfer: Flash freeze the aqueous layer (optional) or carefully pipette 1.2 mL of the upper organic layer into a fresh tube.
- Evaporation: Dry under nitrogen stream at 40°C.
- Reconstitution: Dissolve residue in 100 μ L of Mobile Phase (80% Water / 20% ACN). Vortex well.

Validation & Quality Control (FDA/EMA Guidelines)

The method must be validated according to the FDA Bioanalytical Method Validation Guidance (2018).^{[5][6]}

Validation Summary Table

Parameter	Acceptance Criteria (FDA 2018)	Experimental Setup
Linearity	ngcontent-ng-c3932382896="" _ngghost-ng-c706637299="" class="inline ng-star-inserted">	8 non-zero standards (0.5 – 100 ng/mL).[1]
Accuracy	±15% (±20% at LLOQ)	5 replicates at LLOQ, Low, Med, High QC.
Precision (CV)	<15% (<20% at LLOQ)	Intra-day and Inter-day assessment.[1][7][8]
Recovery	Consistent across levels	Compare extracted QC vs. unextracted standards.
Matrix Effect	MF within ±15%	Compare post-extraction spike vs. neat solution. IS-normalized MF is critical.

System Suitability Test (SST)

Before every batch, inject a "System Suitability" sample (typically a Middle QC).[1]

- Requirement: Retention time deviation < 0.2 min; IS Area response consistent (CV < 5% for first 5 injections).

Troubleshooting & Optimization

- Issue: Low Sensitivity.
 - Solution: Switch from Ethyl Acetate to Diethyl Ether (more volatile, concentrates better) or increase plasma volume to 500 µL. Ensure the MS source is clean.
- Issue: High Backpressure.
 - Solution: Plasma lipids may be clogging the column. Ensure the LLE transfer step does not disturb the "buffy coat" or aqueous layer. Use a diverter valve to send the first 0.5 min of LC flow to waste.

- Issue: IS Signal Variability.
 - Solution: Check for "Crosstalk." Inject a high concentration of Analyte (ULLOQ) without IS. If a peak appears in the IS channel, the mass resolution of Q1 is too wide. Tighten Q1 resolution to "Unit" or "High".

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